

Step-by-step synthesis of 2-Allylphenol from phenol and allyl chloride

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Application Note: Step-by-Step Synthesis of 2-Allylphenol

Audience: Researchers, scientists, and drug development professionals.

Introduction: **2-Allylphenol** is a valuable chemical intermediate used in the synthesis of pharmaceuticals, agrochemicals, fragrances, resins, and as a precursor for various biologically active compounds.[1][2] Its synthesis from phenol and allyl chloride is a classic and illustrative two-step process in organic chemistry. This protocol details the O-allylation of phenol via the Williamson ether synthesis to form allyl phenyl ether, followed by a thermal Claisen rearrangement to yield the final product, **2-allylphenol**.[3][4]

Overall Reaction Scheme

The synthesis proceeds in two distinct stages:

- Williamson Ether Synthesis: Phenol is first deprotonated by a base to form the phenoxide ion. This nucleophile then attacks allyl chloride in an SN2 reaction to form allyl phenyl ether.
 [5]
- Claisen Rearrangement: The resulting allyl phenyl ether undergoes a thermal[6][6]-sigmatropic rearrangement to produce an intermediate dienone, which rapidly tautomerizes to the thermodynamically stable **2-allylphenol**.[7][8]



Caption: Overall two-step synthesis pathway from Phenol to **2-Allylphenol**.

Experimental Protocols

Safety Precautions:

- Phenol: Toxic, corrosive, and can cause severe skin burns.[9]
- Allyl Chloride: Flammable, toxic, and a potential carcinogen.
- Sodium Hydroxide (NaOH): Corrosive and causes severe burns.
- **2-Allylphenol**: Causes severe skin burns and eye damage; toxic if swallowed or in contact with skin.[9][10]
- All procedures should be performed inside a certified chemical fume hood. Personal
 Protective Equipment (PPE), including safety goggles, a lab coat, and appropriate chemicalresistant gloves, is mandatory.

Protocol 1: Synthesis of Allyl Phenyl Ether (Intermediate)

This protocol is based on the Williamson ether synthesis.

Materials:

- Phenol (C₆H₅OH)
- Allyl Chloride (C₃H₅Cl)
- Sodium Hydroxide (NaOH)
- Isopropanol
- Toluene
- Water (distilled or deionized)



Procedure:[11]

- Reaction Setup: In a suitable reaction vessel, dissolve 8.0 moles of phenol in 1,200 mL of isopropanol.
- Base Addition: Separately, prepare a solution of 8.0 moles of sodium hydroxide in 300 mL of water. Add this aqueous NaOH solution to the phenol solution. The reaction to form sodium phenoxide occurs immediately.
- Allylation: Add 9.6 moles of allyl chloride to the reaction mixture.
- Heating: Seal the reaction vessel, apply a slight nitrogen pressure (e.g., ~70 kPa), and heat
 the mixture to approximately 70°C with agitation.[11] Maintain this temperature for about 5
 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).[11][12]
- Work-up and Extraction: After the reaction is complete, cool the mixture to room temperature.
 Wash the mixture twice with 3 liters of water each time to remove sodium chloride,
 isopropanol, and other by-products.[11]
- Azeotropic Distillation: Add 3 liters of toluene to the washed organic phase. Heat the mixture to approximately 100°C to perform an azeotropic distillation, which removes residual water, isopropanol, and unreacted allyl chloride.[11]
- Isolation: Once the distillation is complete, the remaining crude allyl phenyl ether is sufficiently pure for the next step.

Protocol 2: Synthesis of 2-Allylphenol via Claisen Rearrangement

This protocol describes the thermal rearrangement of the intermediate.

Materials:

• Crude Allyl Phenyl Ether (from Protocol 1)

Procedure:[11]



- Thermal Rearrangement: Heat the crude allyl phenyl ether from the previous step to 200°C in the reaction vessel.[11]
- Reaction Time: Maintain this temperature for approximately 5 hours.[11] The rearrangement is an intramolecular process and typically requires no additional reagents.[7]
- Monitoring: The progress can be monitored using Gas Chromatography (GC) or TLC.
- Purification (Optional): Upon completion, the resulting crude 2-allylphenol can be purified by vacuum distillation if higher purity is required.

Data Presentation

The following tables summarize typical reaction parameters and expected outcomes.

Table 1: Reaction Conditions for Allyl Phenyl Ether Synthesis

Parameter	Value / Condition	Reference
Phenol (moles)	8.0	[11]
Allyl Chloride (moles)	9.6	[11]
Base (moles)	8.0 (NaOH)	[11]
Solvent	Isopropanol / Water	[11]
Temperature	~70°C	[11]
Reaction Time	~5 hours	[11]

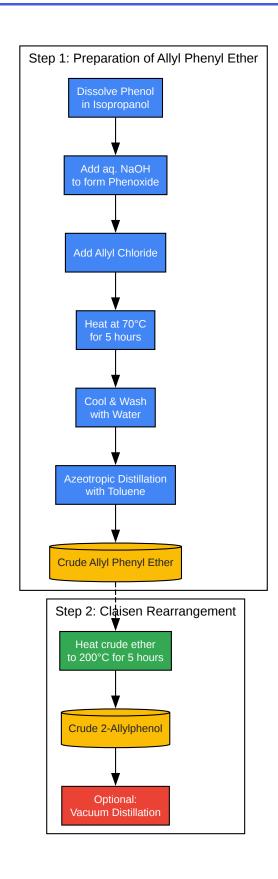
Table 2: Claisen Rearrangement Conditions and Yield



Parameter	Value / Condition	Reference
Starting Material	Allyl Phenyl Ether	[11][13]
Solvent	Toluene (for azeotrope), then neat	[11]
Temperature	200°C	[11]
Reaction Time	~5 hours	[11]
Reported Yield	90.6%	[11]

Workflow and Mechanism Visualization





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Caption: Experimental workflow for the two-step synthesis of **2-Allylphenol**.





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Caption: The concerted mechanism of the Claisen rearrangement step.

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